

Essential Safety and Operational Guide for 1-Chloro-2-methylcyclohexene

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Compound of Interest

Compound Name: 1-Chloro-2-methylcyclohexene

Cat. No.: B095601

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Chloro-2-methylcyclohexene**. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Summary

1-Chloro-2-methylcyclohexene is a highly flammable liquid and vapor that can cause skin irritation and may be fatal if swallowed and enters the airways.^[1] Vapors may form an explosive mixture with air and can accumulate in low-lying areas.^[1] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat, sparks, and open flames.^{[1][2]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Chloro-2-methylcyclohexene** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye and Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. A face shield should be worn if there is a splashing hazard.[3]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene.[4] Gloves must be inspected before use and disposed of properly after handling.[5]
Body Protection	A flame-retardant and anti-static lab coat or coveralls. For larger quantities or increased risk of splashing, a chemical-resistant apron or suit is recommended.[6][7]
Respiratory Protection	Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[1][5] If ventilation is inadequate, a NIOSH-certified respirator with appropriate cartridges for organic vapors should be used.[3]
Footwear	Closed-toe shoes, preferably chemical-resistant safety footwear.[8]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[2][3]
- Verify that a proper fire extinguisher (e.g., dry chemical, carbon dioxide, or alcohol-resistant foam) is available.[3][9] Do NOT use a water jet in case of a fire.[1]
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[9]
- Remove all potential ignition sources, including sparks, open flames, and hot surfaces.[1][2] Use explosion-proof electrical and ventilating equipment.[1][2]

- Ground and bond all containers and receiving equipment to prevent static discharge.[1][2]
- Have a chemical spill kit readily available.

2. Handling and Use:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin and eyes.[1]
- Do not inhale vapors or mists.[1]
- Use only non-sparking tools.[1][2]
- Keep the container tightly closed when not in use.[1] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]
- Wash hands thoroughly after handling and before breaks.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[1][2]
- Keep containers tightly closed and store in a locked-up area.[1]
- Store away from heat, sparks, open flames, and other ignition sources.[1][2]

4. Disposal:

- Dispose of contents and containers to an approved waste disposal plant.[1]
- Do not allow the product to enter drains.[1][3]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[9]

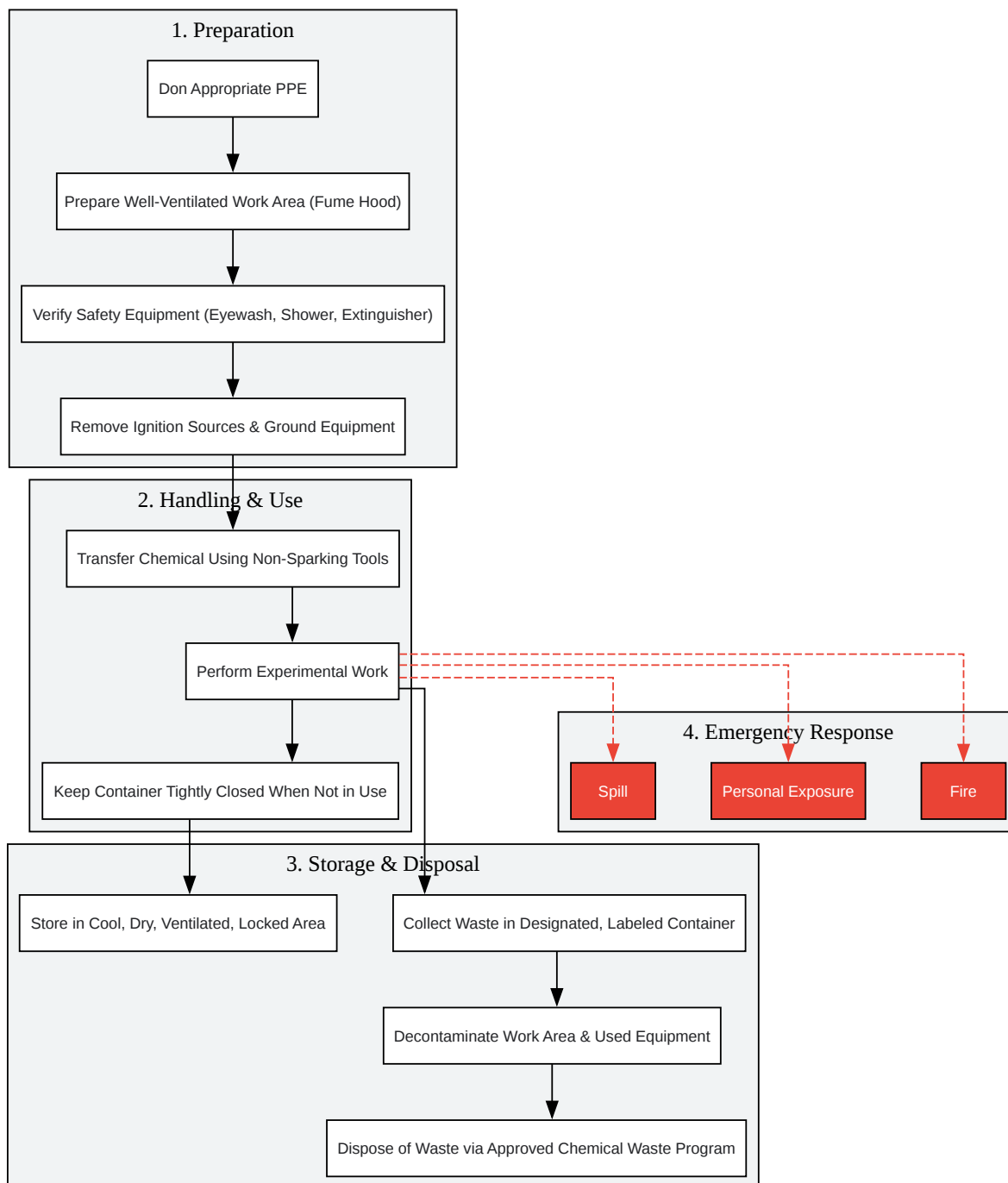
Quantitative Data Summary

Property	Value
Molecular Formula	C ₇ H ₁₁ Cl
Molecular Weight	130.61 g/mol [10]
Boiling Point	110 - 111 °C (230 - 232 °F)[1]
Flash Point	38.4 °C (101.1 °F)[9]
Density	0.844 g/cm ³ at 25 °C (77 °F)

Emergency Procedures

- In case of skin contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water and soap.[9] If skin irritation occurs, seek medical advice.[1]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek medical attention.
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
- If swallowed: Do NOT induce vomiting.[1] Immediately call a poison center or doctor.[1]

Workflow for Safe Handling of 1-Chloro-2-methylcyclohexene



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Caption: Workflow for handling **1-Chloro-2-methylcyclohexene**.

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